Introduction: The Profile of a Versatile Heterocycle

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Compound of Interest		
Compound Name:	*Potassium 1-methyl-4-trifluoroboratomethylpiperazine*	
Cat. No.:	*B1419376*	*Get Quote*

1-Methylpiperazine (1-MPZ) is a cyclic diamine that has emerged as a cornerstone intermediate in modern organic synthesis.[1] Characterized by a piperazine ring with a methyl group on one of the nitrogen atoms, its unique structural and chemical properties make it an invaluable building block across diverse industries, most notably in pharmaceuticals.[2][3] It is a colorless to pale yellow liquid with a distinct amine-like odor, soluble in water and various organic solvents.[1][2] The presence of both a tertiary and a secondary amine within the same molecule imparts a unique reactivity profile, allowing for selective functionalization and making it a preferred scaffold in drug discovery and development.[4]

This guide provides a comprehensive overview of 1-methylpiperazine, focusing on its principal synthesis methodologies, a detailed exploration of its critical applications, and the safety protocols essential for its handling.

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Property	Value	Reference
CAS Number	109-01-3	[5]
Molecular Formula	$C_5H_{12}N_2$	[6]
Molar Mass	100.165 g·mol^{-1}	[6]
Boiling Point	138 °C (280 °F; 411 K)	[6]
Melting Point	-6 °C (21 °F; 267 K)	[6]
Density	0.903 g/cm^3 (at 20°C)	[1]
Flash Point	42 °C (108 °F)	[1]
pH	11 - 12 (50 g/l in H_2O at 20 °C)	[7]

Part 1: Synthesis Methodologies for 1-Methylpiperazine

The synthesis of 1-methylpiperazine can be achieved through several distinct chemical pathways. The choice of method is often dictated by factors such as the desired scale (laboratory vs. industrial), cost of starting materials, and environmental considerations.

Industrial Synthesis: High-Pressure Amination

The predominant industrial method for producing 1-methylpiperazine involves the high-pressure, high-temperature reaction of diethanolamine with methylamine.[6] This process is favored for large-scale production due to its efficiency and the relatively low cost of the starting materials.

- Causality: The reaction proceeds via a series of dehydration and cyclization steps, where the amine groups displace the hydroxyl groups. The high temperature and pressure are necessary to overcome the activation energy for these transformations and drive the reaction towards the desired cyclic product. The use of a catalyst, often a mixed metal oxide, is crucial for facilitating the dehydration steps and improving reaction selectivity.

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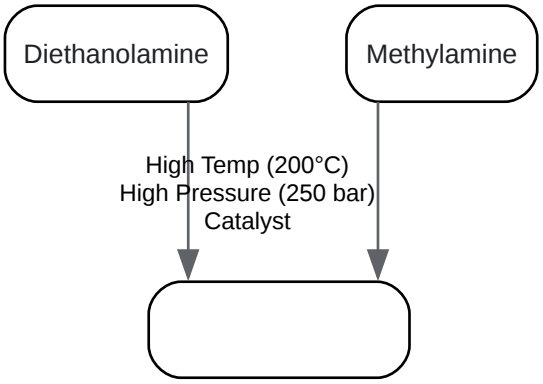

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Caption: Industrial synthesis of 1-Methylpiperazine.

Laboratory Synthesis: The Eschweiler-Clarke Reaction

A classic and highly reliable laboratory-scale method for synthesizing 1-MPZ is the Eschweiler-Clarke reaction, which involves the methylation of piperazine.[1] This reductive amination pathway uses formaldehyde as the source of the methyl group and formic acid as the reducing agent.

- Causality: The reaction begins with the formation of an iminium ion from the reaction of piperazine with formaldehyde. The formic acid then acts as a hydride donor, reducing the iminium ion to the methylated amine. Carbon dioxide is released as a byproduct.[1] This method is advantageous because it avoids the use of hazardous alkylating agents and the reaction conditions are relatively mild. Controlling the stoichiometry is key to minimizing the formation of the double-methylated byproduct, 1,4-dimethylpiperazine.

- Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add piperazine hexahydrate and hydrochloric acid. Heat the mixture to approximately 45°C.

- Reagent Addition: Slowly add a pre-mixed solution of formic acid (85%) and formaldehyde (37%) dropwise to the heated piperazine solution. Maintain the temperature around 50°C during the addition.[1]

- Reaction: After the addition is complete, heat the reaction mixture to reflux. The reaction progress can be monitored by the cessation of carbon dioxide evolution.[1]

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- Work-up: Cool the reaction mixture to 80°C and acidify with hydrochloric acid. Evaporate the mixture to dryness under reduced pressure to remove water and excess reagents.[1]

- Purification: Add methanol to the residue and reflux briefly. Filter the hot solution to remove any piperazine dihydrochloride byproduct. The filtrate contains the desired 1-methylpiperazine, which can be further purified by distillation.[1]

Green Synthesis Route: Aminolysis and Hydrogenation

Reflecting the growing demand for sustainable chemical processes, a greener synthesis route has been developed.[8] This two-step method offers high yields and purity with a more favorable environmental profile.[8]

- Step 1: Aminolysis: Di-methyl oxalate reacts with N-methylethylenediamine in an aminolysis reaction to form the intermediate, 1-methylpiperazine-2,3-dione.[8]

- Step 2: Hydrogenation: The dione intermediate is then subjected to catalytic hydrogenation using Raney nickel as the catalyst at elevated temperature (150-200°C) and pressure (3.0-5.0 MPa).[8]

- Causality: This pathway is considered "green" because it utilizes less hazardous reagents and minimizes byproduct formation. The aminolysis step is efficient, and the subsequent hydrogenation is a clean reduction process where the only byproduct is water. This route boasts a high conversion rate of N-methylethylenediamine (98.34%) and high selectivity for 1-methylpiperazine (96.72%), leading to an impressive overall yield of 95.11%.[8]

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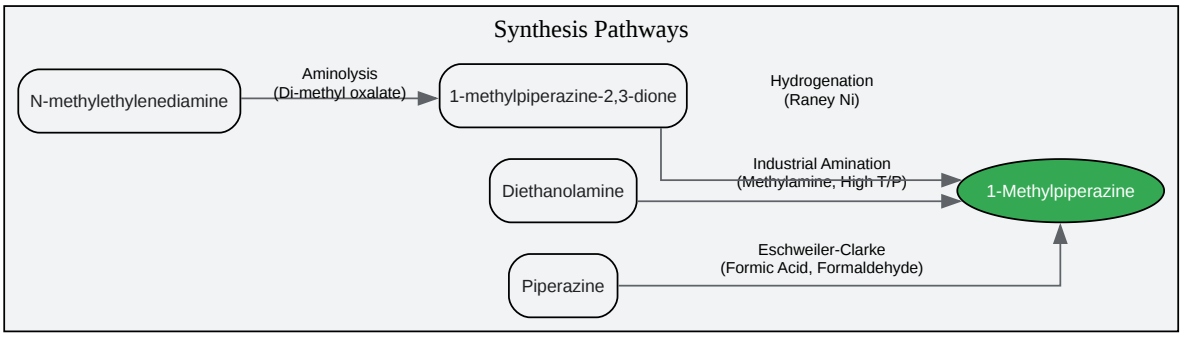

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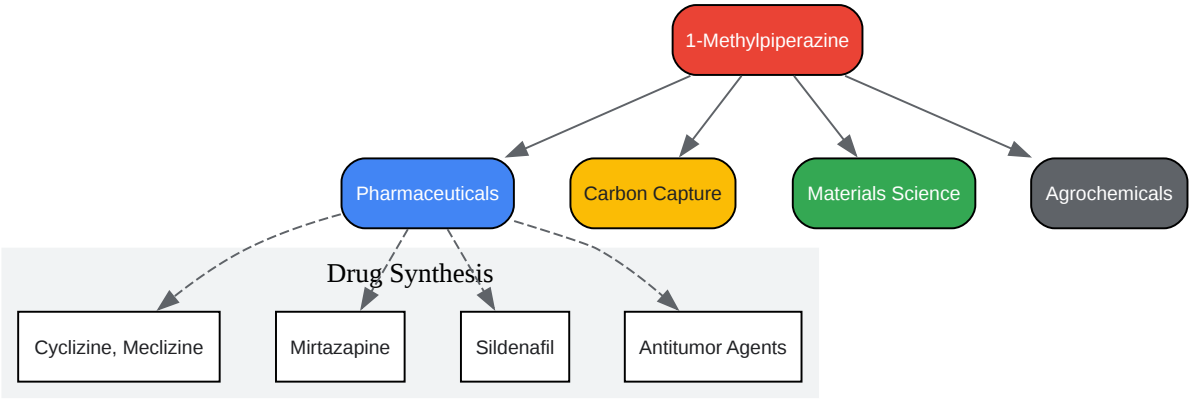
Caption: Key synthetic routes to 1-Methylpiperazine.

Part 2: Core Applications of 1-Methylpiperazine

The utility of 1-methylpiperazine spans numerous fields, driven by its function as a versatile intermediate and a functional molecule in its own right.



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Caption: Major application areas for 1-Methylpiperazine.

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Pharmaceutical Synthesis: A Privileged Scaffold

1-MPZ is a crucial building block in the synthesis of a wide array of active pharmaceutical ingredients (APIs).[3][5] Its incorporation into a drug molecule can enhance properties like solubility, bioavailability, and receptor binding affinity.[4]

- Antihistamines (Cyclizine & Meclizine): 1-MPZ is a key reactant in the synthesis of cyclizine, an H1-antihistamine used to treat nausea and motion sickness.[1][9][10] The synthesis typically involves the reaction of benzhydryl bromide with 1-methylpiperazine.[10]
- Antidepressants (Mirtazapine): In the synthesis of the tetracyclic antidepressant mirtazapine, a 1-methyl-3-phenylpiperazine derivative is condensed with a pyridine precursor, followed by a cyclization step, often mediated by a strong acid like sulfuric acid, to form the final ring system.[11][12][13]
- Erectile Dysfunction (Sildenafil): The piperazine ring is a central feature of sildenafil (Viagra), and 1-methylpiperazine is a key starting material for the synthesis of its core structure.[1]
- Oncology and Other Therapeutic Areas: The 1-methylpiperazine moiety is found in numerous investigational drugs for cancer treatment, where it is used to inhibit protein kinases involved in cancer progression.[4][14] It is also a component in the development of anti-prion and antiproliferative agents.[4]

Carbon Capture Technology

Aqueous amine solutions are the state-of-the-art for post-combustion CO_2 capture. Piperazine (PZ) and its derivatives, including 1-MPZ, have garnered significant interest as alternatives to the traditional monoethanolamine (MEA) solvent.[15][16]

- Advantages: 1-MPZ exhibits a higher rate of reaction with CO_2 compared to MEA.[15] Blends containing 1-MPZ, such as with piperazine, show excellent CO_2 capacity and resistance to thermal and oxidative degradation.[16][17][18] Unlike piperazine, which has limited solubility, 1-MPZ is liquid at room temperature and allows for the formulation of highly concentrated, effective solvents.[15]
- Challenges: A primary drawback of 1-MPZ-based solvents is their higher volatility compared to MEA, which can lead to solvent loss in the absorber.[18] Research is ongoing to optimize

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solvent blends to mitigate this issue while retaining high capture efficiency.

Other Industrial Applications

The versatility of 1-MPZ extends to several other industrial domains:

- Corrosion Inhibitor: Piperazine compounds, including 1-MPZ, are effective corrosion inhibitors, particularly in harsh, high-temperature environments, due to their ability to form protective films on metal surfaces.[2]
- Epoxy Curing Agents: It is used in the formulation of epoxy resins, where it acts as a curing agent, contributing to the final properties of the cured material.[8]
- Solvent and Reagent: It serves as a specialized solvent in certain chemical processes and as a reagent for protecting aryl aldehydes in organic synthesis.[8]
- Agrochemicals and Dyes: 1-MPZ is an intermediate in the production of certain pesticides, herbicides, and industrial dyes.[5]

Part 3: Safety, Handling, and Hazard Management

Despite its utility, 1-methylpiperazine is a hazardous chemical that demands strict adherence to safety protocols.[5][8]

- Primary Hazards:
  - Corrosivity: It causes severe skin burns and serious eye damage upon contact.[5][7][19]
  - Toxicity: The compound is harmful if swallowed, inhaled, or in contact with skin.[19][20] Inhalation can lead to toxic pneumonitis.[5]
  - Organ Damage: Repeated or prolonged exposure may cause liver damage.[5][8]
  - Sensitization: It is a skin sensitizer and may cause an allergic skin reaction.[5][20]
  - Flammability: 1-MPZ is a flammable liquid and vapor.[7][19]

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Self-Validating Protocol: Safe Handling of 1-Methylpiperazine

This protocol is designed to ensure user safety through a system of checks and required engineering controls.

- Engineering Controls Verification:
  - Primary Control: All handling of 1-methylpiperazine MUST be conducted within a certified chemical fume hood to control vapor inhalation.[5]
  - Secondary Control: An emergency safety shower and eyewash station must be immediately accessible and verified to be operational before beginning work.[21]
- Personal Protective Equipment (PPE) Mandate:
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[5][21]
  - Eye Protection: Chemical safety goggles and a full-face shield are mandatory.[5][19]
  - Body Protection: A chemically resistant lab coat or apron is required. For larger quantities, an impervious full-body suit should be considered.[21]
  - Respiratory Protection: In case of inadequate ventilation or for emergency response, a self-contained breathing apparatus (SCBA) with a full face-piece is necessary.[21]
- Handling and Storage Procedures:
  - Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[19]
  - Dispensing: Ground and bond containers when transferring material to prevent static discharge.
  - Incompatibilities: Store away from strong acids, oxidizing agents, acid anhydrides, and acid chlorides.[19]

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- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated area designated for flammable liquids.[19]

- Emergency Response:
  - Skin Contact: Immediately flush the affected area with large amounts of water for at least 15-30 minutes, removing all contaminated clothing. Seek immediate medical attention.[19][21]
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[19]
  - Spills: Evacuate the area. Remove all ignition sources. Contain the spill with an inert absorbent material (e.g., vermiculite, sand).[19][21]

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